

Diethyl (S)-2-Hydroxyglutarate: Chemical Properties & Technical Guide

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Compound of Interest

Compound Name:	(S)-2-Hydroxypentanedioic Acid Diethyl Ester
CAS No.:	55094-99-0
Cat. No.:	B132959

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Introduction & Scientific Significance

Diethyl (S)-2-hydroxyglutarate is the ethyl ester derivative of (S)-2-hydroxyglutaric acid (also known as L-2-hydroxyglutarate). Unlike the endogenous acid, which is charged and poorly cell-permeable at physiological pH, the diethyl ester is highly lipophilic. This property allows it to passively diffuse across cell membranes. Once intracellular, ubiquitous carboxylesterases hydrolyze the ester groups, releasing the active (S)-2-HG metabolite.

(S)-2-HG is functionally distinct from its enantiomer, (R)-2-HG (D-2-HG), which is the classic "oncometabolite" produced by mutant IDH1/2 enzymes. (S)-2-HG accumulates under conditions of hypoxia (via promiscuous reduction of

-ketoglutarate by LDH/MDH) and acidic pH. It acts as a potent competitive inhibitor of

-ketoglutarate-dependent dioxygenases, including TET DNA demethylases and JmjC histone demethylases, often with higher potency than the (R)-enantiomer.

Physicochemical Profile

Property	Data	Technical Note
Chemical Name	Diethyl (S)-2-hydroxyglutarate	Also: Diethyl L-2-hydroxyglutarate
CAS Number	138-59-0 (Acid precursor)69134-53-8 (Generic/Racemate)	Note: Specific CAS for the pure (S)-diethyl ester is rarely indexed; refer to the acid CAS for stereochemical identity.
Molecular Formula		
Molecular Weight	204.22 g/mol	
Solubility	DMSO (>50 mg/mL), Ethanol, PBS (limited)	Prepare stocks in DMSO; dilute into aqueous media immediately before use.
Boiling Point	~291-292 °C (est)	
Density	~1.1 g/cm ³	
Stereochemistry	(S)-configuration at C2	Critical for differential biological activity vs. (R)-isomer.
Stability	Hydrolytically sensitive	Stable in DMSO at -20°C. Rapidly hydrolyzes in basic aqueous media or serum-containing media.

Synthesis & Purity Verification

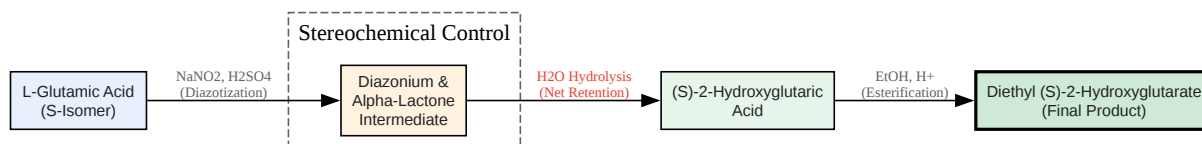
High-fidelity research requires enantiomerically pure compounds. The synthesis of Diethyl (S)-2-hydroxyglutarate typically proceeds from L-Glutamic acid via a diazotization reaction that retains stereochemistry through a neighboring group participation mechanism.

Synthesis Workflow (Mechanistic Insight)

- Diazotization (Retention of Configuration):
 - Precursor: L-Glutamic acid (S-configuration).

- Reagent: Sodium nitrite () in sulfuric acid ().
- Mechanism: The reaction proceeds via a diazonium intermediate. The -carboxylate group attacks the -carbon, displacing to form an unstable -lactone (inversion #1). Water then attacks the lactone (inversion #2), resulting in net retention of the (S)-configuration to yield (S)-2-hydroxyglutaric acid.
- Esterification:
 - Reagent: Absolute Ethanol + catalytic (Fischer Esterification).
 - Conditions: Reflux to drive the equilibrium toward the diester.

Graphviz Diagram: Synthesis & Mechanism



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Caption: Synthesis pathway from L-Glutamic acid retaining (S)-stereochemistry via double-inversion mechanism.

Biological Mechanism & Experimental Protocols

Cellular Uptake & Hydrolysis

The utility of Diethyl (S)-2-HG relies on its conversion to the free acid. Researchers must account for the kinetics of this hydrolysis. In cell culture media containing serum (which has esterase activity), the half-life of the ester can be short (<1 hour). Therefore, intracellular accumulation is a race between uptake and extracellular degradation.

Experimental Protocol: Cell Treatment

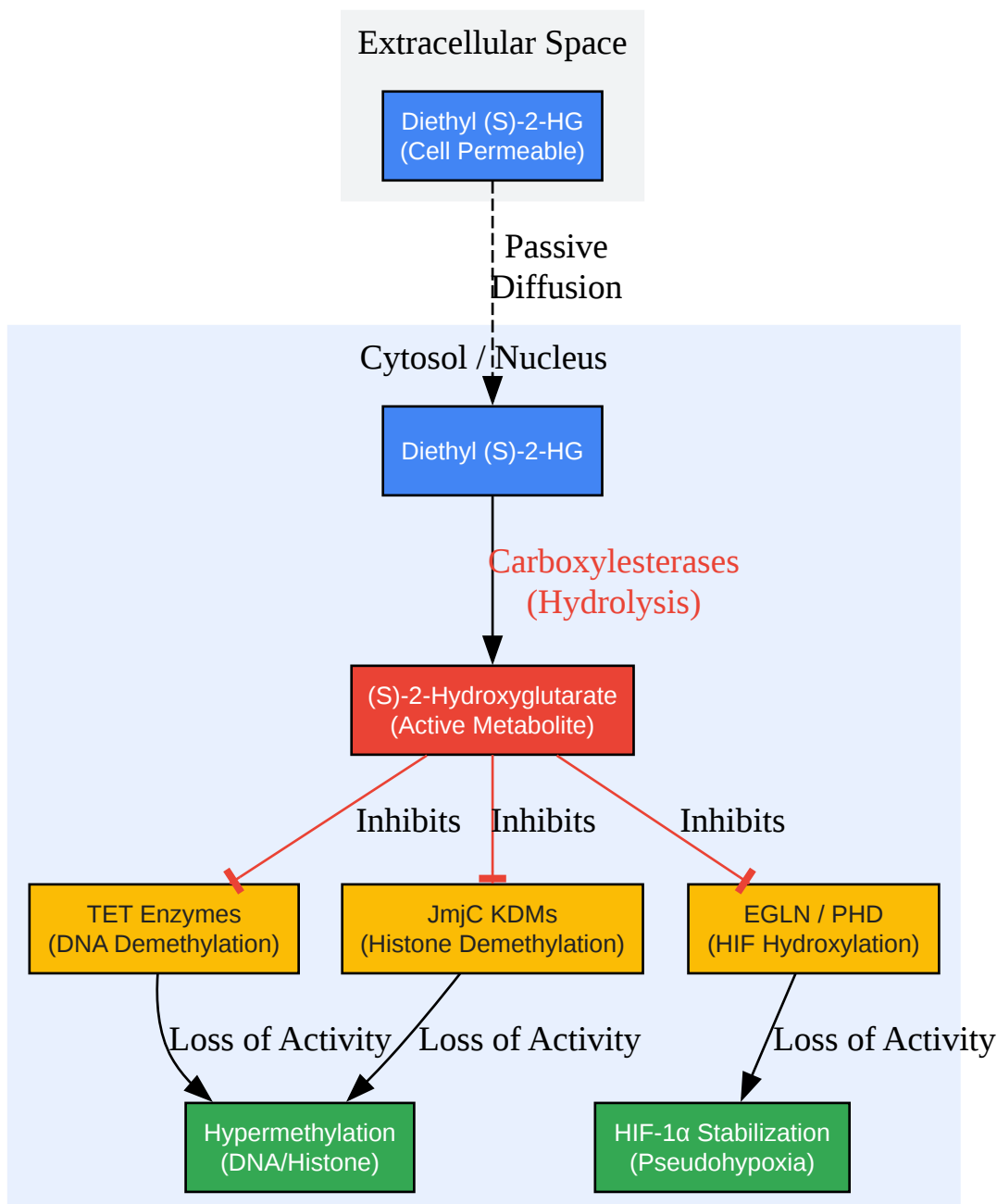
Objective: Induce intracellular accumulation of (S)-2-HG to inhibit

-KG dependent dioxygenases.

- Stock Preparation:
 - Dissolve Diethyl (S)-2-hydroxyglutarate in anhydrous DMSO to a concentration of 200 mM.
 - Critical: Avoid aqueous buffers for stock storage to prevent premature hydrolysis. Store aliquots at -20°C or -80°C.
- Treatment Concentration:
 - Range: 0.1 mM – 1.0 mM (final concentration).
 - Note: 300 µM - 500 µM is typically sufficient to observe HIF-1 stabilization or histone hypermethylation in sensitive lines.
- Incubation:
 - Seed cells and allow adherence (12-24 hours).
 - Replace media with fresh media containing the compound.
 - Refreshment: Due to extracellular esterase activity, replenish the media with fresh compound every 12-24 hours for long-term experiments (>48h).
- Control:

- Use an equivalent volume of DMSO (Vehicle).
- Validation: Measure intracellular (S)-2-HG levels via LC-MS/MS to confirm accumulation (typically reaches millimolar levels).

Graphviz Diagram: Cellular Mechanism of Action



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Caption: Mechanism: Passive entry, esterase hydrolysis, and competitive inhibition of alpha-KG dioxygenases.

Safety & Handling

- Hazards: As an ester, it acts as a mild irritant. Standard PPE (gloves, goggles) is required.
- Storage: The ester bond is susceptible to hydrolysis by moisture. Store neat oil or DMSO stocks in a desiccator at -20°C.
- Stability Validation: Periodically check purity by NMR or LC-MS. The appearance of a free acid peak indicates degradation, which will reduce cell permeability and experimental reproducibility.

References

- Intlekofer, A. M., et al. "L-2-Hydroxyglutarate production arises from noncanonical enzyme function at acidic pH." *Nature Chemical Biology*, 2017.
- Chowdhury, R., et al. "The oncometabolite 2-hydroxyglutarate inhibits histone lysine demethylases." *EMBO Reports*, 2011.
- Xu, W., et al. "Oncometabolite 2-hydroxyglutarate is a competitive inhibitor of α -ketoglutarate-dependent dioxygenases." *Cancer Cell*, 2011.
- Winitz, M., et al. "Studies on Diastereoisomeric α -Hydroxy Acids... Synthesis of L- α -Hydroxyglutaric Acid." *Journal of the American Chemical Society*, 1956. (Foundational chemistry for retention of configuration).[1]

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Sources

- 1. pjsir.org [pjsir.org]

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